

Physical properties of 4-Decyn-1-ol (boiling point, density)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Decyn-1-ol

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Technical Guide: Physical Properties of 4-Decyn-1-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **4-Decyn-1-ol**, a valuable intermediate in the synthesis of various organic compounds, including insect pheromones.^[1] The following sections detail its boiling point and density, along with standardized experimental protocols for their determination.

Core Physical Properties of 4-Decyn-1-ol

The physical characteristics of **4-Decyn-1-ol** are essential for its handling, purification, and use in synthetic chemistry. The boiling point is particularly important for distillation-based purification, while density is a fundamental property for mass-to-volume conversions and purity assessment.

Data Presentation

The quantitative physical properties of **4-Decyn-1-ol** are summarized in the table below.

Physical Property	Value	Notes
Boiling Point	Not explicitly found	The boiling point of the related isomer 9-Decyn-1-ol is 92 °C at 4 mmHg.[2] Boiling points of organic compounds are highly dependent on pressure.
Density	Not explicitly found	The density of the related isomer 9-Decyn-1-ol is 0.87 g/cm ³ . [2] Density is temperature-dependent.
Molecular Formula	C ₁₀ H ₁₈ O	[1][3][4]
Molecular Weight	154.25 g/mol	[1][3]

Experimental Protocols

The following are detailed methodologies for the experimental determination of the boiling point and density of liquid organic compounds such as **4-Decyn-1-ol**.

Determination of Boiling Point (Capillary Method)

This method is suitable for small quantities of liquid and is a common technique in organic chemistry labs.

Materials:

- Thiele tube or similar heating apparatus (e.g., aluminum block)
- High-temperature thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner or hot plate)

- Sample of **4-Decyn-1-ol**

- Stand and clamp

Procedure:

- A small amount of **4-Decyn-1-ol** is placed in the small test tube.
- A capillary tube, which has been sealed at one end, is placed into the test tube with the open end submerged in the liquid.
- The test tube is attached to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb.
- The entire assembly is placed in a Thiele tube containing a high-boiling liquid (like mineral oil) or an aluminum heating block.^[5]
- The apparatus is heated slowly and gently.^[5]
- As the temperature rises, air trapped in the capillary tube will slowly exit.
- When the boiling point of the sample is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.^[5]
- The heat source is then removed, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube. This is the point where the vapor pressure of the liquid equals the external atmospheric pressure.

Determination of Density (Pycnometer Method)

This method provides an accurate determination of the density of a liquid.

Materials:

- Pycnometer (a small glass flask with a precise volume)
- Analytical balance

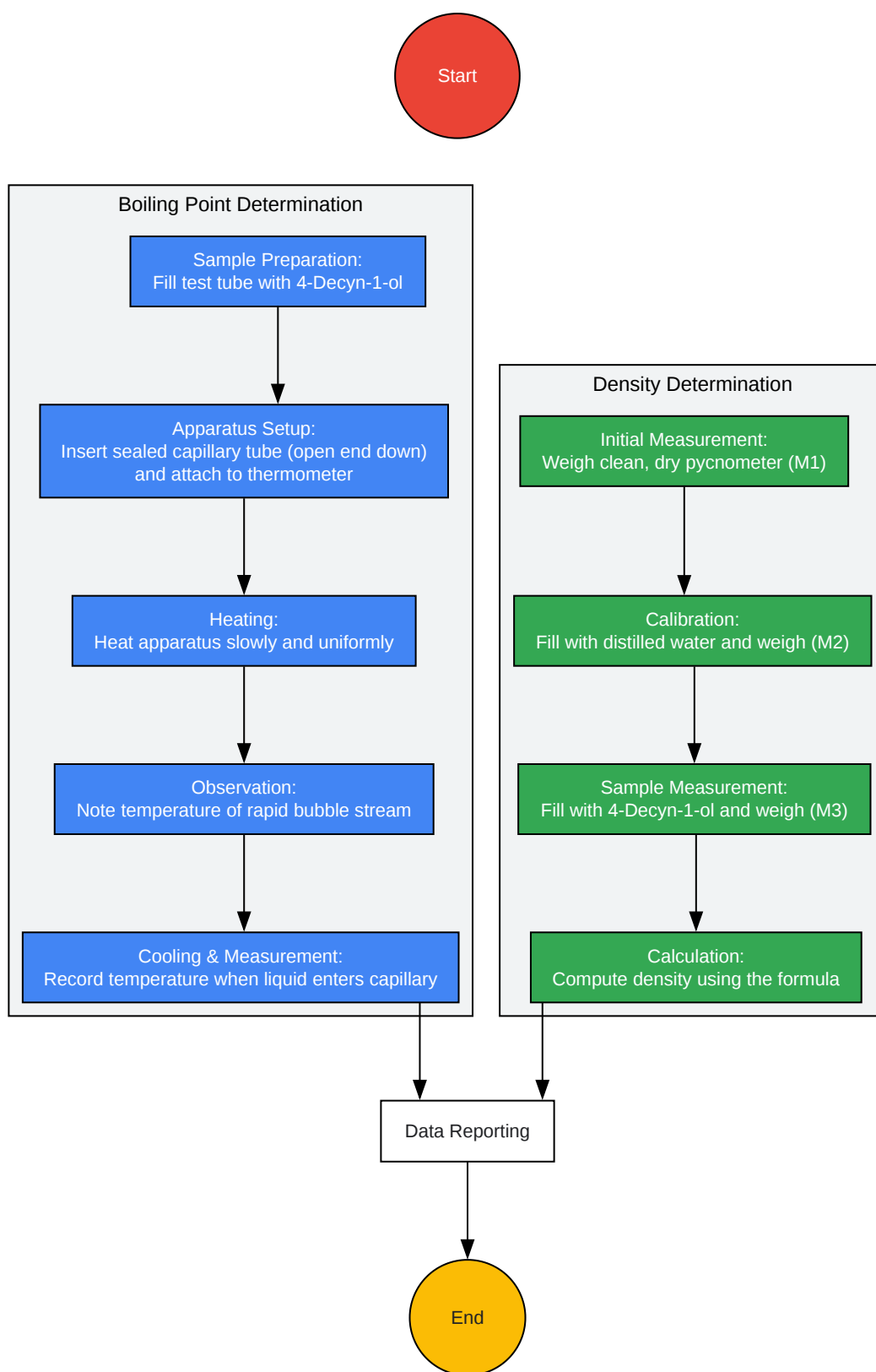
- Thermometer
- Sample of **4-Decyn-1-ol**
- Distilled water (for calibration)

Procedure:

- A clean, dry pycnometer is weighed accurately on an analytical balance (mass M1).
- The pycnometer is filled with distilled water of a known temperature and weighed again (mass M2). The density of water at this temperature is known.
- The pycnometer is emptied, dried thoroughly, and then filled with **4-Decyn-1-ol** at the same temperature.
- The pycnometer filled with the sample is weighed (mass M3).
- The density of **4-Decyn-1-ol** is calculated using the following formula: Density of sample = $[(M3 - M1) / (M2 - M1)] \times \text{Density of water}$

Mandatory Visualization

The following diagram illustrates the general experimental workflow for determining the physical properties of a liquid organic compound.



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Caption: Workflow for determining boiling point and density.

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- To cite this document: BenchChem. [Physical properties of 4-Decyn-1-ol (boiling point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3056125#physical-properties-of-4-decyn-1-ol-boiling-point-density]

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